

(E,E)-Farnesol-13C3 CAS number and molecular weight

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Compound of Interest

Compound Name: (E,E)-Farnesol-13C3

Cat. No.: B15547217

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Technical Guide: (E,E)-Farnesol-13C3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **(E,E)-Farnesol-13C3**, a stable isotope-labeled form of the naturally occurring sesquiterpene alcohol, farnesol. This document is intended to serve as a core resource for researchers and professionals in drug development and various scientific fields who utilize labeled compounds for tracking and quantification in biological systems.

Core Compound Data

The key quantitative data for **(E,E)-Farnesol-13C3** and its unlabeled counterpart are summarized in the table below for straightforward comparison.

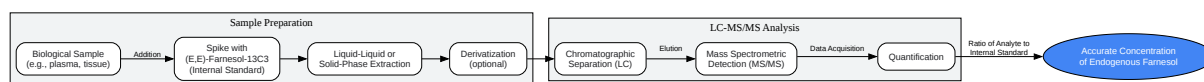
Compound	CAS Number	Molecular Weight (g/mol)	Chemical Formula
(E,E)-Farnesol-13C3	Not available	225.34 ^[1]	C ₁₂ ¹³ C ₃ H ₂₆ O
(E,E)-Farnesol	106-28-5 ^{[1][2][3]}	222.37 ^{[2][4][5]}	C ₁₅ H ₂₆ O
Farnesol (isomer mixture)	4602-84-0 ^{[4][5][6]}	222.37 ^{[4][5]}	C ₁₅ H ₂₆ O

(E,E)-Farnesol-13C3 is a labeled version of (E,E)-Farnesol, where three carbon atoms are replaced with the ^{13}C isotope.[7] This isotopic labeling is crucial for its use in various analytical applications, particularly in mass spectrometry-based assays.

Experimental Protocols & Applications

Due to the specialized nature of isotopically labeled compounds, detailed experimental protocols are typically application-specific. **(E,E)-Farnesol-13C3** is primarily used as an internal standard in quantitative mass spectrometry for the accurate determination of farnesol levels in biological matrices.

A general workflow for such an application is outlined below.

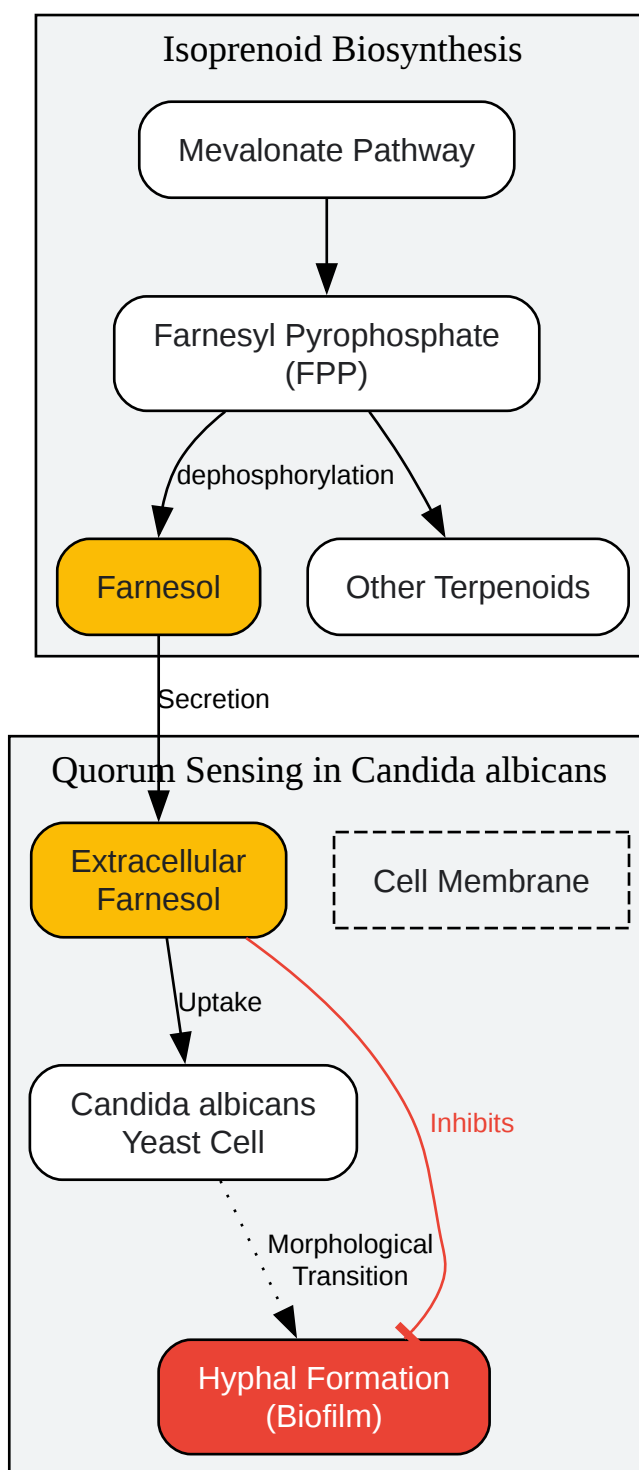


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Figure 1: Generalized workflow for the quantification of farnesol using **(E,E)-Farnesol-13C3**.

Signaling Pathways Involving Farnesol

Farnesol is a biologically active molecule involved in various cellular processes. It is a precursor in the biosynthesis of many important organic compounds, including terpenes and steroids. One of the well-studied roles of farnesol is its function as a quorum-sensing molecule in the fungus *Candida albicans*, where it inhibits the transition from yeast to hyphal form, a key step in biofilm formation.



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Figure 2: Simplified diagram of farnesol's role in isoprenoid biosynthesis and quorum sensing.

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